

An In-depth Technical Guide to D-(+)-Cellotriose (CAS: 33404-34-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-(+)-Cellotriose

Cat. No.: B10769720

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-(+)-Cellotriose is a trisaccharide composed of three $\beta(1 \rightarrow 4)$ linked D-glucose units. As a fundamental cello-oligosaccharide, it serves as a key intermediate in the enzymatic hydrolysis of cellulose, the most abundant biopolymer on Earth.[1][2] This technical guide provides a comprehensive overview of the physicochemical properties, experimental applications, and biological roles of **D-(+)-Cellotriose**, tailored for professionals in research and drug development. Its utility spans from a standard in carbohydrate analysis and a substrate for cellulase activity assays to its emerging roles as a prebiotic and a signaling molecule in plant immunology.[3][4][5]

Physicochemical Properties

D-(+)-Cellotriose is a white to off-white solid, characterized by the following properties.[3][6][7] The quantitative data are summarized in Table 1 for ease of reference.

Table 1: Physicochemical Properties of **D-(+)-Cellotriose**

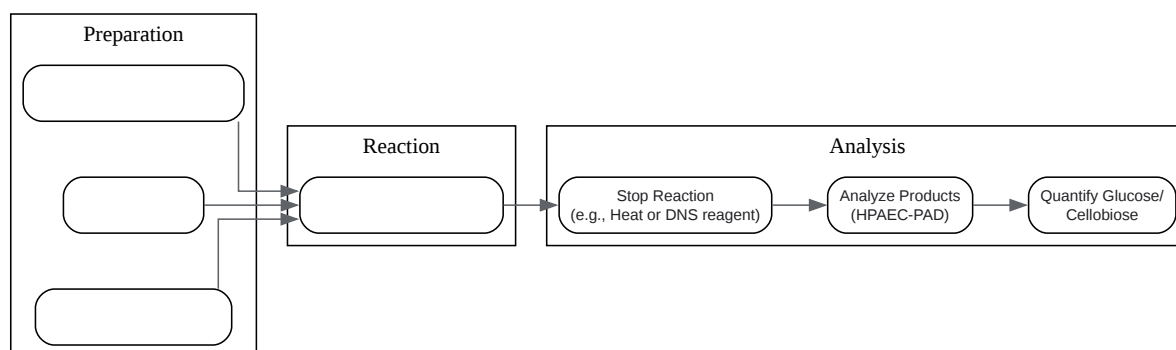
Property	Value	References
CAS Number	33404-34-1	[3][6][7]
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	[3][6][7]
Molecular Weight	504.44 g/mol	[3][6][7]
Appearance	White to off-white solid/powder	[3][6][7]
Melting Point	156-170 °C	[3][6][7]
Solubility	Slightly soluble in water (sonication may be required), DMSO, and Methanol. Soluble in water at 50mg/mL.	[6][7][8]
Purity	≥95%	[3][6][7]
Optical Activity	+32° → +23°	[9]
Storage Temperature	2-8°C or -20°C for long-term storage. Hygroscopic, store under inert atmosphere.	[5][6][7]

Experimental Protocols and Applications

D-(+)-Cellotriose is a versatile tool in various experimental settings. Below are detailed methodologies for its key applications.

Substrate for Cellulase Activity Assays

D-(+)-Cellotriose is an ideal substrate for characterizing the activity of cellulolytic enzymes, particularly endo- and exo-glucanases.



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Caption: Workflow for a typical cellulase activity assay using **D-(+)-Cellotriose**.

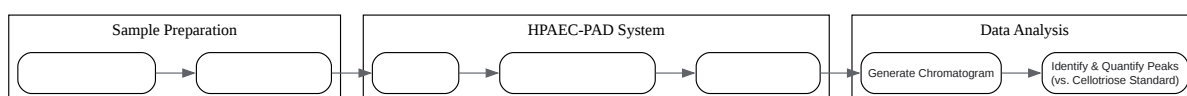
This protocol is adapted from standard procedures for measuring cellulase activity where the release of reducing sugars is quantified.[10][11]

- Reagent Preparation:
 - Substrate Solution: Prepare a solution of **D-(+)-Cellotriose** (e.g., 1% w/v) in a suitable buffer (e.g., 50 mM sodium acetate, pH 5.0).
 - Enzyme Dilution: Dilute the cellulase enzyme preparation in the same buffer to a concentration that results in a measurable release of reducing sugars within the linear range of the assay.
 - DNS (3,5-Dinitrosalicylic Acid) Reagent: Prepare the DNS reagent for quantifying reducing sugars.
- Enzymatic Reaction:
 - Add a defined volume of the enzyme dilution to a pre-warmed tube containing the **D-(+)-Cellotriose** substrate solution.

- Incubate the reaction mixture at the optimal temperature and pH for the enzyme (e.g., 50°C for 60 minutes).
- Prepare a blank control with buffer instead of the enzyme solution.
- Quantification of Reducing Sugars:
 - Stop the reaction by adding DNS reagent.
 - Boil the tubes for a specific time (e.g., 5-15 minutes) to allow for color development.
 - After cooling, measure the absorbance at 540 nm.
 - Determine the concentration of reducing sugars released by comparing the absorbance to a standard curve prepared with known concentrations of glucose.

Analytical Standard for Carbohydrate Analysis

D-(+)-Cellotriose is frequently used as a standard for the identification and quantification of oligosaccharides in complex mixtures using High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAEC-PAD).^{[7][12]}



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Caption: Workflow for HPAEC-PAD analysis of oligosaccharides with **D-(+)-Cellotriose** as a standard.

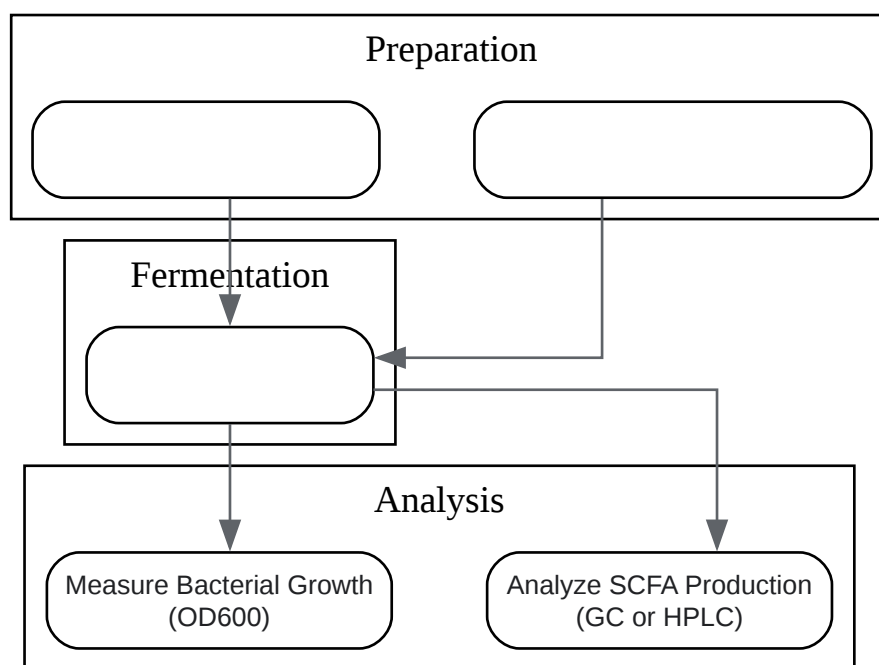
This protocol provides a general guideline for the analysis of cello-oligosaccharides.^{[7][13]}

- System Preparation:

- Equilibrate the HPAEC-PAD system with the appropriate mobile phase (e.g., a gradient of sodium hydroxide and sodium acetate).
- Use a carbohydrate-specific column, such as a CarboPac™ PA1 or PA200.
- Standard Preparation:
 - Prepare a stock solution of **D-(+)-Cellotriose** of known concentration in deionized water.
 - Create a series of dilutions to generate a calibration curve.
- Sample Preparation:
 - Dilute the sample containing the oligosaccharide mixture to fall within the concentration range of the calibration curve.
 - Filter the sample through a 0.22 µm syringe filter before injection.
- Chromatographic Analysis:
 - Inject the standards and samples onto the column.
 - Run the appropriate gradient elution program to separate the oligosaccharides.
 - Detect the eluted carbohydrates using the pulsed amperometric detector.
- Data Analysis:
 - Identify the **D-(+)-Cellotriose** peak in the sample chromatograms by comparing the retention time with that of the standard.
 - Quantify the amount of **D-(+)-Cellotriose** in the sample by using the calibration curve generated from the standards.

In Vitro Assessment of Prebiotic Activity

D-(+)-Cellotriose can be utilized to study the growth-promoting effects on beneficial gut bacteria, such as Bifidobacterium and Lactobacillus species.^{[4][14]}



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Caption: Workflow for in vitro assessment of the prebiotic activity of **D-(+)-Cellotriose**.

This protocol is based on in vitro fermentation models using pure cultures of probiotic bacteria. [\[4\]](#)[\[15\]](#)

- Culture Preparation:
 - Grow the selected probiotic strains (e.g., *Bifidobacterium longum*, *Lactobacillus plantarum*) in their appropriate growth media under anaerobic conditions.
- Fermentation Setup:
 - Prepare a basal fermentation medium lacking a carbohydrate source.
 - Supplement the basal medium with **D-(+)-Cellotriose** at a defined concentration (e.g., 1-2% w/v).
 - Include positive controls (e.g., glucose, inulin) and a negative control (no carbohydrate).
 - Inoculate the media with the prepared bacterial cultures.

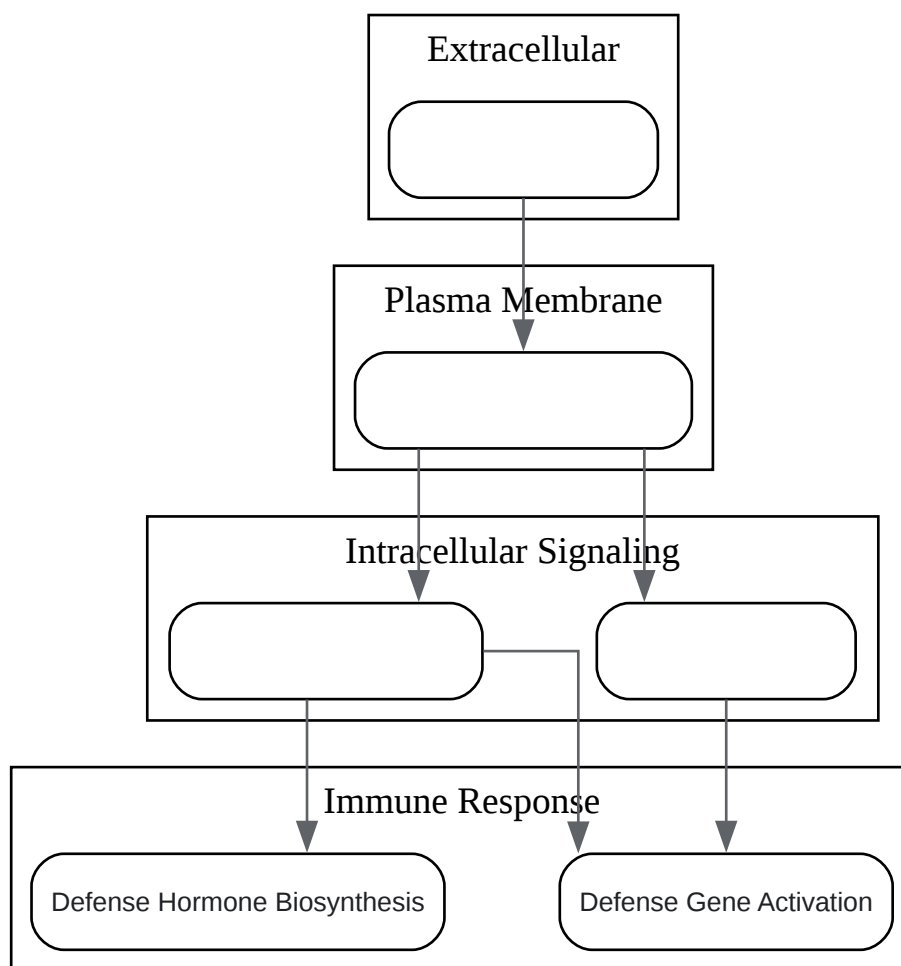
- Anaerobic Incubation:
 - Incubate the cultures anaerobically at 37°C.
 - Collect samples at various time points (e.g., 0, 12, 24, 48 hours).
- Analysis:
 - Bacterial Growth: Measure the optical density at 600 nm (OD₆₀₀) to determine bacterial growth.
 - pH Measurement: Monitor changes in the pH of the culture medium.
 - Short-Chain Fatty Acid (SCFA) Analysis: Analyze the production of SCFAs (e.g., acetate, propionate, butyrate) in the culture supernatant using gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Biological Signaling in Plants

Recent research has identified cellotriose as a Damage-Associated Molecular Pattern (DAMP) in plants, specifically in *Arabidopsis thaliana*. DAMPs are molecules released upon tissue damage that trigger an immune response.

Signaling Pathway: Cellotriose-Induced Immunity in *Arabidopsis*

Cellotriose, a breakdown product of the plant cell wall, is recognized by the malectin domain-containing receptor kinase CORK1.^{[1][8]} This recognition initiates a signaling cascade that leads to downstream immune responses, including the production of reactive oxygen species (ROS) and the activation of defense-related genes through the phosphorylation of MAP kinases.^{[1][8]}



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Caption: Cellotriose signaling pathway in *Arabidopsis thaliana*.

Conclusion

D-(+)-Cellotriose is a valuable and multifaceted molecule for researchers and scientists. Its well-defined physicochemical properties make it an excellent standard and substrate for analytical and enzymatic studies. Furthermore, its biological activities as a prebiotic and a plant immune elicitor open up exciting avenues for research in gut health and plant science. This guide provides the foundational technical information and experimental frameworks to effectively utilize **D-(+)-Cellotriose** in a variety of research and development applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to D-(+)-Cellotriose (CAS: 33404-34-1)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10769720#cas-number-33404-34-1-d-cellobiose-properties>]

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